

Environmental Profile and Soil Degradation of Diclosulam

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Compound Focus: Diclosulam

CAS No.: 145701-21-9

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The following tables summarize key chemical properties and degradation data for **diclosulam**, which are fundamental for understanding its potential interaction with the soil environment.

Table 1: Basic Chemical Properties of Diclosulam [1]

Property	Value	Characterization
Water Solubility (at pH 7)	6.32 mg L ⁻¹	Low
Octanol-Water Partition Coefficient (Log P)	0.85	Low
Vapour Pressure	6.67 x 10 ⁻¹⁰ mPa	Low volatility
Soil DT ₅₀ (typical)	49 days	Moderately persistent
Soil Sorption Coefficient (Kd)	~1.1 L kg ⁻¹ [2]	Low / Mobile

Table 2: Aerobic Soil Metabolism of Diclosulam [2] Summary of a study on nine soils from the U.S., Argentina, and Brazil, incubated at 0.1 ppm (approximately twice the maximum field application rate).

Parameter	Value / Result	Notes
Average DT ₅₀	28 ± 12 days	Two-compartment model
Average DT ₉₀	190 ± 91 days	Two-compartment model
Primary Metabolites	5-OH-diclosulam, ASTP, 8-Cl-diclosulam	Identified at levels >10% of applied in some soils
Terminal Fate	Mineralization to CO ₂ and bound soil residues	-

Effects on Soil Microbial Community Structure and Function

A 2021 laboratory study specifically investigated the effects of **diclosulam** and a related herbicide, cloransulam-methyl, on soil microorganisms. The key findings are summarized below [3].

Table 3: Effects on Soil Microbes and Biochemical Processes [3] *The study examined effects after 7, 14, 28, 42, and 56 days of exposure at concentrations of 0.05, 0.5, and 2.5 mg kg⁻¹.*

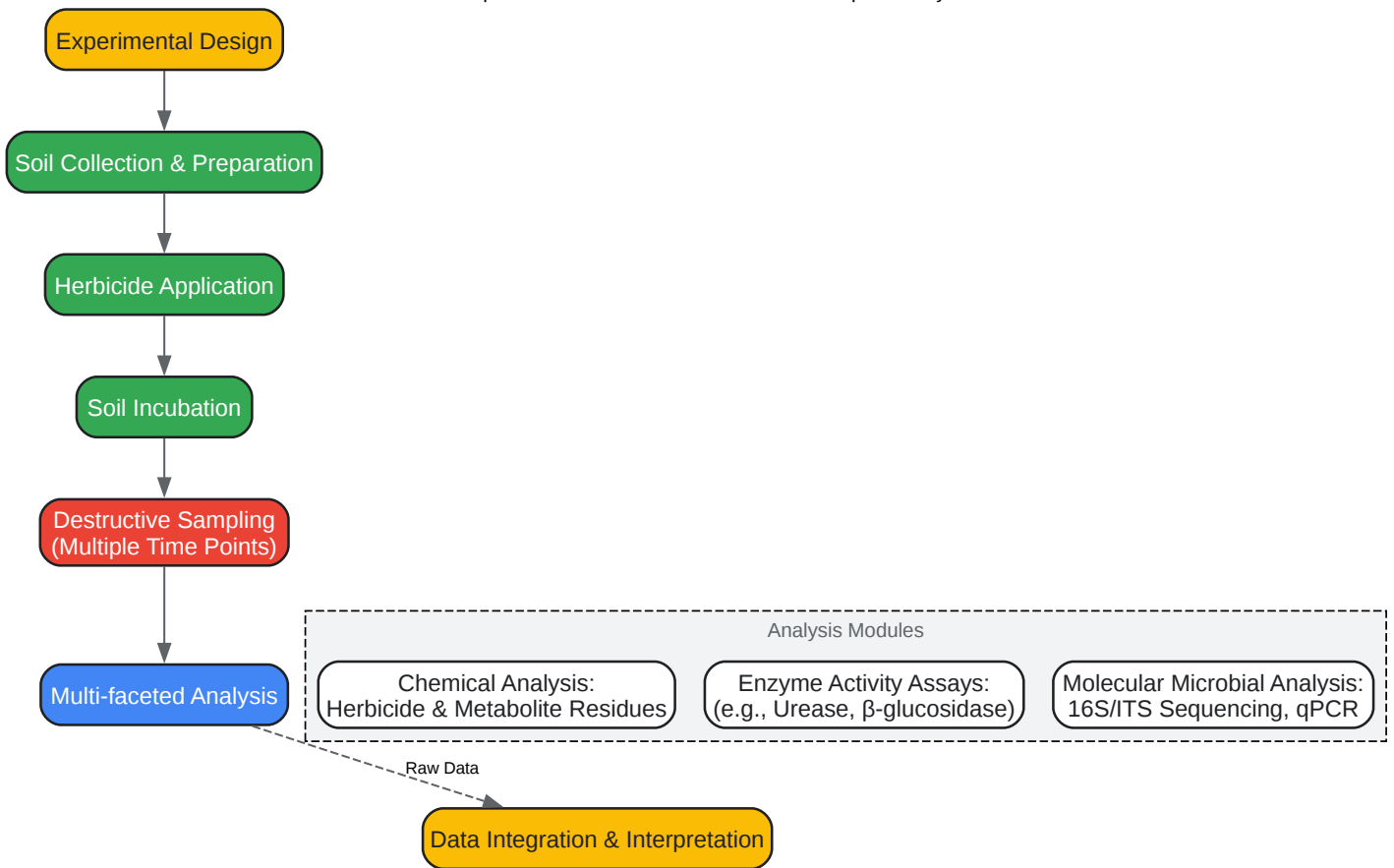
Component / Process	Observed Effect	Notes / Concentration
Functional Bacteria	Increased abundance of pesticide-degrading bacteria.	-
Nitrification	Inhibition of the nitrification reaction.	At 0.05 mg kg ⁻¹
Denitrification	Promotion of the denitrification reaction.	At 0.05 mg kg ⁻¹
Carbon Fixation	Potential enhancement of microbial carbon fixation.	For diclosulam at 0.5 mg kg ⁻¹
β-glucosidase Activity	Activated.	At 2.5 mg kg ⁻¹

Component / Process	Observed Effect	Notes / Concentration
Urease Activity	Positively affected.	-
Comparative Toxicity	Diclosulam exhibited greater toxicity than cloransulam-methyl.	Based on Integrated Biomarker Response (IBR)

Experimental Workflow for Assessing Herbicide Impact

The diagram below outlines a generalized experimental workflow for studying the effects of a herbicide like **diclosulam** on soil microbial communities, integrating common approaches from the analyzed studies.

Experimental Workflow for Soil Herbicide Impact Study

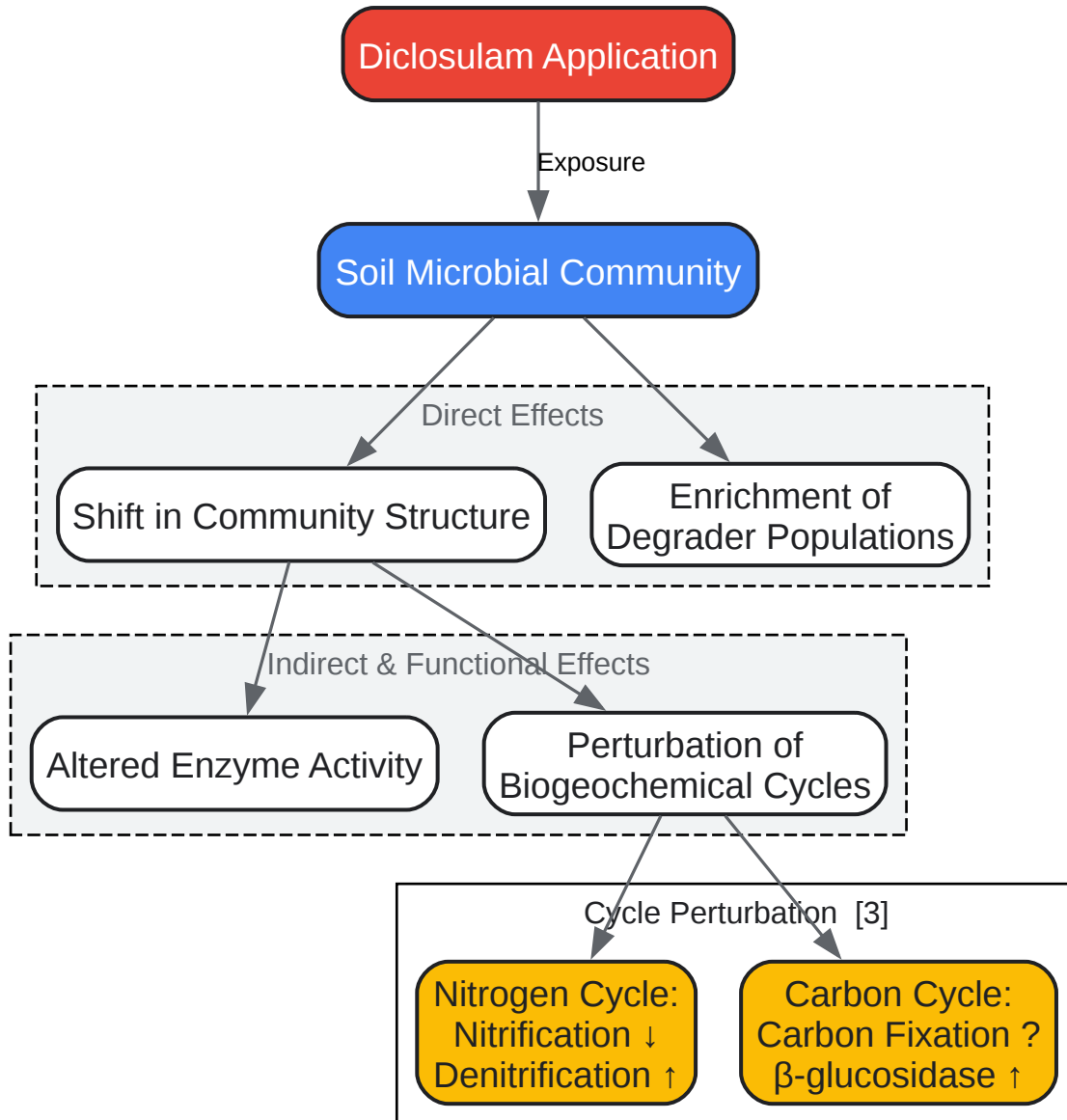


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Key Mechanisms and Pathways of Microbial Impact

The relationship between **diclosulam** exposure and observed soil microbial effects can be visualized as a cascade of interconnected mechanisms.

Proposed Pathways of Diclosulam Impact on Soil Microbes



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Application Notes & Limitations

- **Toxicity Consideration: Diclosulam** has been noted to have a high potential for bioaccumulation and is toxic to earthworms, honeybees, and aquatic plants [1]. An integrated biomarker response

study indicated that its overall toxicity to soil microbial systems is greater than that of the related herbicide cloransulam-methyl [3].

- **Methodological Gaps in Search Results:** While the cited studies confirm that techniques like high-throughput sequencing, qPCR for functional genes, and soil enzyme activity assays were used [3], the specific protocols for these methods (e.g., detailed DNA extraction procedures, PCR cycling conditions, or enzyme assay reagent compositions) were not available in the search results. Furthermore, the cited research does not provide a step-by-step protocol for the soil incubation studies, such as the precise method for preparing the herbicide-soil mixture or maintaining sterile conditions.
- **Recommendation for Protocol Development:** To establish a robust laboratory protocol, you would need to consult the full-text versions of the primary research articles [3] [2] and standard operating procedures from environmental microbiology manuals for the specific methodological details.

I hope this structured overview is helpful for your research. Should you require further analysis on a specific aspect, such as a more detailed breakdown of the metabolite structures or a comparison with other herbicides, please feel free to ask.

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References

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